

4-(2-Chloroethyl)morpholine hydrochloride melting point and appearance

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Compound of Interest

Compound Name: 4-(2-Chloroethyl)morpholine

Cat. No.: B1582488

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Technical Guide: 4-(2-Chloroethyl)morpholine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties and handling of **4-(2-chloroethyl)morpholine** hydrochloride (CAS No: 3647-69-6), a key intermediate in the synthesis of various pharmaceuticals.

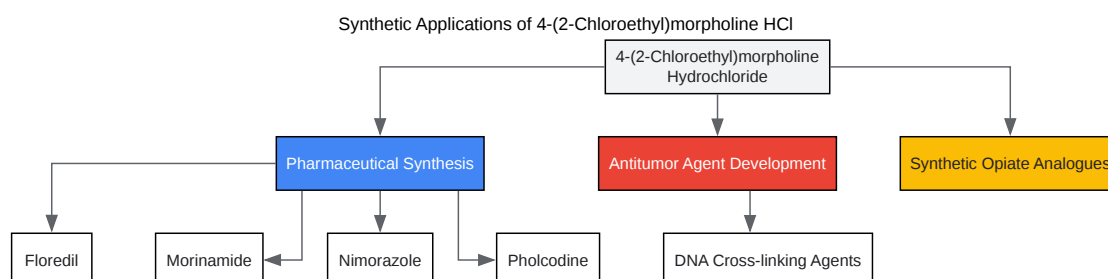
Physicochemical Properties

4-(2-Chloroethyl)morpholine hydrochloride is a hygroscopic crystalline solid.^{[1][2][3]} Its appearance is consistently reported as a white to off-white or beige powder or crystals.^{[1][4][5]} The compound is soluble in water and methanol.^{[1][7][8]}

Property	Value	References
CAS Number	3647-69-6	[1] [4] [9] [10]
Molecular Formula	C6H13Cl2NO	[1] [3] [8]
Molecular Weight	186.08 g/mol	[1] [3] [10]
Appearance	White to off-white/beige crystalline powder	[1] [4] [5] [6] [11]
Melting Point	180-186 °C (with decomposition)	[1] [2] [4] [10] [12] [13] [14]
Solubility	Soluble in water and methanol	[1] [7] [8]
Purity	Typically >97.0%	[6] [10]
Moisture Content (KF)	NMT 0.50%	[4]

Synthetic Utility

4-(2-Chloroethyl)morpholine hydrochloride serves as a crucial building block in the synthesis of a range of biologically active molecules. It is a key intermediate for pharmaceuticals such as floretil, morinamide, nimorazole, and pholcodine.[\[1\]](#)[\[4\]](#)[\[5\]](#) Furthermore, its reactive chloroethyl group makes it a valuable reagent in the development of potential DNA cross-linking antitumor agents and synthetic opiate analogues.[\[1\]](#)[\[5\]](#)



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Caption: Synthetic pathways of **4-(2-Chloroethyl)morpholine HCl**.

Experimental Protocols

Determination of Melting Point

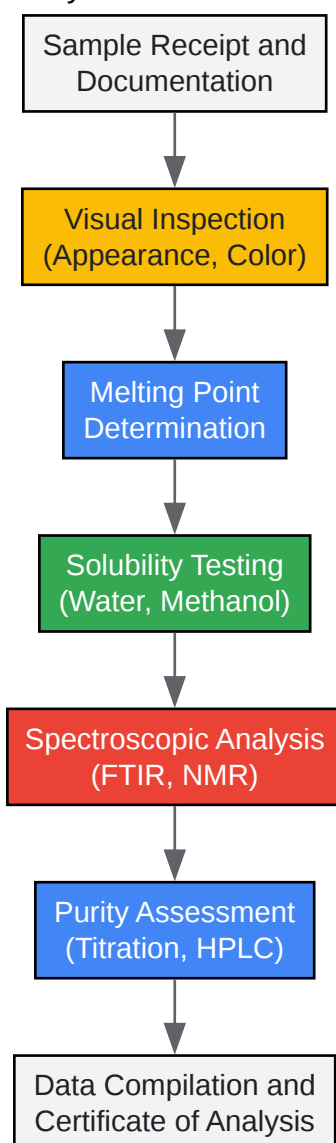
The melting point of **4-(2-chloroethyl)morpholine** hydrochloride is determined using a standard capillary melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of the dry, crystalline compound is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady rate of 1-2 °C per minute near the expected melting point.

- Observation: The temperature at which the substance first begins to melt (onset) and the temperature at which the substance is completely molten (clear point) are recorded. The range between these two temperatures is the melting range. For **4-(2-chloroethyl)morpholine** hydrochloride, melting is accompanied by decomposition, which may be observed as darkening or gas evolution.^{[1][2][10][13]}

Workflow for Physicochemical Characterization



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Caption: General workflow for chemical characterization.

Safety and Handling

4-(2-Chloroethyl)morpholine hydrochloride is classified as a hazardous substance.^{[4][7]} It is toxic if swallowed, harmful in contact with skin, and causes severe skin burns and eye damage.^{[3][7][13][15]} It may also cause an allergic skin reaction.^{[7][15]} Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound.^{[12][16]} Work should be conducted in a well-ventilated area or a fume hood.^[12] Store the compound in a cool, dry, and well-ventilated place, away from moisture and strong oxidizing agents, as it is hygroscopic.^{[1][8][12]}

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